Spectroscopic Analysis of Methyl 3-iodopicolinate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 3-iodopicolinate*
CAS No.:	*73841-41-5*
Cat. No.:	*B186360*

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Foreword

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the structural and electronic properties of key organic molecules is paramount. **Methyl 3-iodopicolinate**, a substituted pyridine derivative, represents a valuable building block in medicinal chemistry and materials science. Its utility is intrinsically linked to its precise chemical structure, which can be unequivocally determined through a combination of modern spectroscopic techniques. This technical guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **Methyl 3-iodopicolinate**. As a Senior Application Scientist, the following discourse is structured to not only present the spectral data but also to elucidate the underlying principles and experimental considerations that enable confident structural assignment and purity assessment.

Molecular Structure and Spectroscopic Overview

Methyl 3-iodopicolinate possesses a pyridine ring substituted with an iodine atom at the 3-position and a methyl ester group at the 2-position. This arrangement of functional groups gives rise to a unique spectroscopic fingerprint, which we will dissect in the subsequent sections.

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Molecular Structure of **Methyl 3-iodopicolinate**

Caption: Ball-and-stick model of **Methyl 3-iodopicolinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, we can map the connectivity and chemical environment of atoms within a molecule.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

The ^{1}H NMR spectrum of **Methyl 3-iodopicolinate** is predicted to exhibit distinct signals for the aromatic protons and the methyl ester protons. The chemical shifts (δ) are influenced by the electron-withdrawing effects of the nitrogen atom, the iodine atom, and the carbonyl group.

Predicted ^{1}H NMR Data (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.5	Doublet of doublets	1H	H-6
~8.0	Doublet of doublets	1H	H-4
~7.2	Triplet	1H	H-5
~3.9	Singlet	3H	$-OCH_3$

Causality Behind Experimental Choices:

- Solvent Selection: Chloroform-d ($CDCl_3$) is a standard solvent for NMR analysis of non-polar to moderately polar organic compounds due to its excellent dissolving power and the single, well-defined residual solvent peak at 7.26 ppm.
- Reference Standard: Tetramethylsilane (TMS) is used as an internal standard (δ = 0.00 ppm) due to its chemical inertness and the high-field resonance of its twelve equivalent protons,

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which rarely overlaps with analyte signals.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments in the molecule. The chemical shifts are highly sensitive to the hybridization and electronic environment of each carbon atom.

Predicted ^{13}C NMR Data (in $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~164	C=O (ester)
~152	C-6
~148	C-2
~140	C-4
~125	C-5
~95	C-3
~53	-OCH_3

Expertise in Interpretation: The significant upfield shift of the C-3 signal is a direct consequence of the "heavy atom effect" of the directly attached iodine, a key diagnostic feature. The downfield positions of C-2 and C-6 are attributed to the deshielding effect of the electronegative nitrogen atom.

NMR Data Acquisition Workflow

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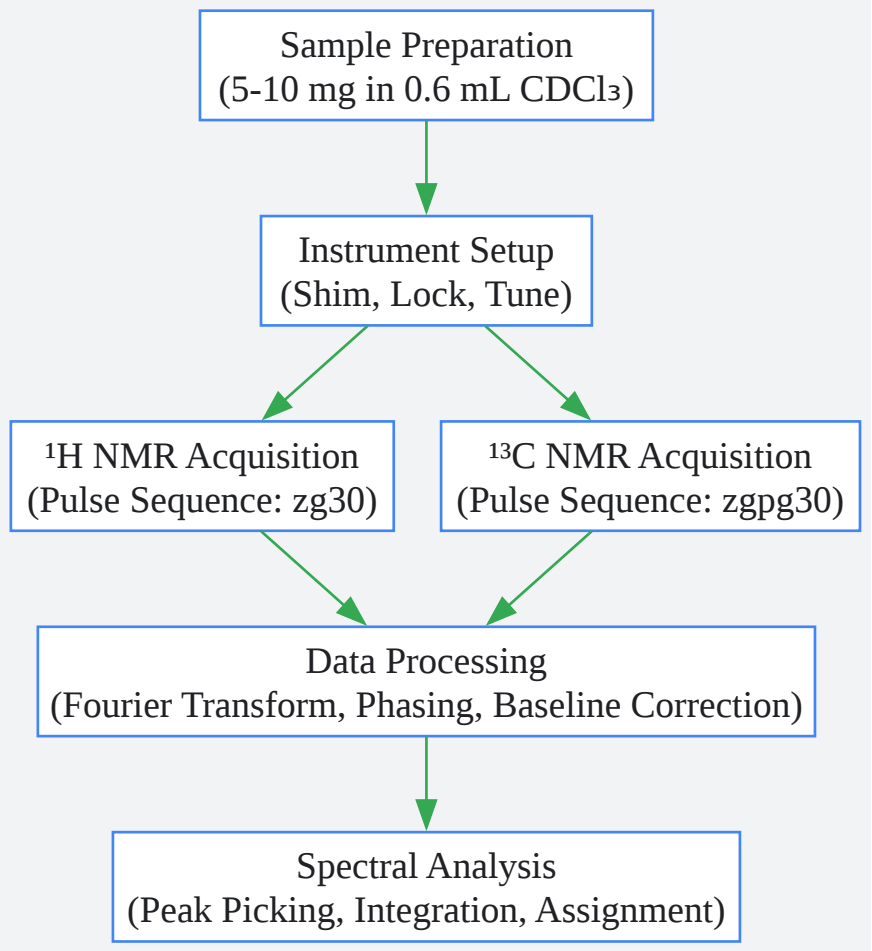

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Caption: Standard workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of chemical bonds. It is an invaluable tool for identifying the presence of specific functional groups within a molecule.

Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2950	Medium	Aliphatic C-H stretch (-OCH_3)
~1730	Strong	C=O stretch (ester)
~1600, 1450	Medium-Strong	C=C and C=N ring stretching
~1250	Strong	C-O stretch (ester)
~750	Strong	C-I stretch

Trustworthiness of Protocol: The acquisition of a background spectrum prior to the sample spectrum is a self-validating step that corrects for atmospheric CO_2 and H_2O absorptions, ensuring that the observed bands are solely attributable to the analyte.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, enabling the determination of the molecular weight and offering insights into the molecular structure.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Intensity	Assignment
263	High	$[M]^+$ (Molecular Ion)
232	Medium	$[M - OCH_3]^+$
204	Medium	$[M - COOCH_3]^+$
136	Low	$[M - I]^+$
76	High	$[C_5H_4N]^+$ (Picolyl fragment)

Authoritative Grounding in Fragmentation: The fragmentation pattern is governed by the relative stability of the resulting ions and neutral species. The cleavage of the ester group is a common and predictable fragmentation pathway for such compounds. The presence of the

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iodine atom can also lead to characteristic isotopic patterns, although the natural abundance of iodine isotopes other than ^{127}I is negligible.

Summary of Spectroscopic Data

Technique	Key Observations
^{1}H NMR	Aromatic signals in the downfield region (7.2-8.5 ppm) and a methyl singlet around 3.9 ppm.
^{13}C NMR	Carbonyl carbon at ~164 ppm and the iodine-bearing carbon (C-3) significantly upfield at ~95 ppm.
IR	Strong C=O stretch at ~1730 cm^{-1} and aromatic C-H stretches above 3000 cm^{-1}.
MS	Molecular ion peak at m/z 263 with characteristic fragments corresponding to the loss of the methoxy and the entire ester group.

Experimental Protocols

6.1. NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Methyl 3-iodopicolinate** in 0.6 mL of $CDCl_3$ containing 0.03% TMS in a 5 mm NMR tube.
- Instrument Parameters (^{1}H NMR): Utilize a 400 MHz spectrometer. Set the spectral width to 16 ppm, acquisition time to 4 seconds, and relaxation delay to 1 second. Acquire 16 scans.
- Instrument Parameters (^{13}C NMR): On the same instrument, set the spectral width to 240 ppm, acquisition time to 1 second, and relaxation delay to 2 seconds. Acquire 1024 scans with proton decoupling.
- Data Processing: Apply an exponential multiplication (line broadening of 0.3 Hz for ^{1}H and 1 Hz for ^{13}C) followed by Fourier transformation, automatic phasing, and baseline correction.

6.2. IR Spectroscopy

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- Sample Preparation: Apply a thin film of neat liquid **Methyl 3-iodopicolinate** between two NaCl or KBr plates.
- Instrument Parameters: Use a Fourier Transform Infrared (FTIR) spectrometer. Acquire a background spectrum of the clean salt plates.
- Data Acquisition: Record the sample spectrum from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1}.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

6.3. Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of **Methyl 3-iodopicolinate** in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer via a direct insertion probe or a gas chromatograph.
- Ionization: Utilize electron ionization (EI) at 70 eV.
- Mass Analysis: Scan a mass range of m/z 50-300 using a quadrupole or time-of-flight (TOF) mass analyzer.
- Data Analysis: Identify the molecular ion peak and major fragment ions.

References

Due to the lack of publicly available experimental data for **Methyl 3-iodopicolinate** at the time of this guide's creation, the presented spectral data are predicted based on established principles of spectroscopic interpretation and data from analogous compounds. Authoritative sources for general spectroscopic principles are referenced below.

- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons. [Link]
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